

Essential Guidance for the Safe Disposal of GSK2245035

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Compound of Interest		
Compound Name:	GSK2245035	
Cat. No.:	B607784	Get Quote

Researchers and laboratory professionals handling **GSK2245035**, a selective Toll-like receptor 7 (TLR7) agonist, must adhere to stringent disposal procedures to mitigate potential health and environmental risks.[1][2] Due to its hazardous properties, including being toxic if swallowed, harmful in contact with skin, fatal if inhaled, and very toxic to aquatic life with long-lasting effects, proper disposal is a critical aspect of laboratory safety.

Personal Protective Equipment and Handling

Before beginning any disposal-related activities, it is imperative to wear appropriate personal protective equipment (PPE). This includes double chemotherapy gloves, a solid-front barrier gown, and safety goggles or a full-face shield.[3] All handling of **GSK2245035** waste should be conducted in a well-ventilated area, such as a fume hood, to avoid inhalation of any dust or aerosols.

Summary of Hazards and Required PPE



Hazard Statement	Personal Protective Equipment (PPE)	
H301: Toxic if swallowed	Double chemotherapy gloves, solid-front barrier gown, safety goggles/face shield[3]	
H312: Harmful in contact with skin	Double chemotherapy gloves, solid-front barrier gown[3]	
H330: Fatal if inhaled	Wear respiratory protection, use only in a well- ventilated area or fume hood	
H410: Very toxic to aquatic life with long lasting effects	Avoid release to the environment	

Step-by-Step Disposal Protocol

The disposal of **GSK2245035** and its contaminated materials must be managed in accordance with federal, state, and local regulations for hazardous waste.[3][4] The following is a general procedural guide:

Waste Segregation: All waste contaminated with GSK2245035, including unused product, solutions, contaminated labware (e.g., vials, pipette tips, gloves), and cleaning materials, must be segregated from other laboratory waste streams.[3][5] Do not mix this waste with other chemical or biological waste unless explicitly permitted by your institution's environmental health and safety (EHS) office.[3]

Containerization:

- Solid Waste: Place all solid waste, such as contaminated gloves, gowns, and labware, into a designated, leak-proof, and clearly labeled hazardous waste container.[5] For sharps like needles and syringes, use a designated sharps container.[3] However, if a syringe contains any residual drug, it must be disposed of as hazardous chemical waste in a special bulk waste container, not a standard sharps container.[3]
- Liquid Waste: Collect all liquid waste containing GSK2245035 in a compatible, sealed, and shatter-resistant container.[5] The original container may be used if it is in good condition and can be securely sealed.[5] Do not dispose of liquid waste down the sanitary sewer.[4]





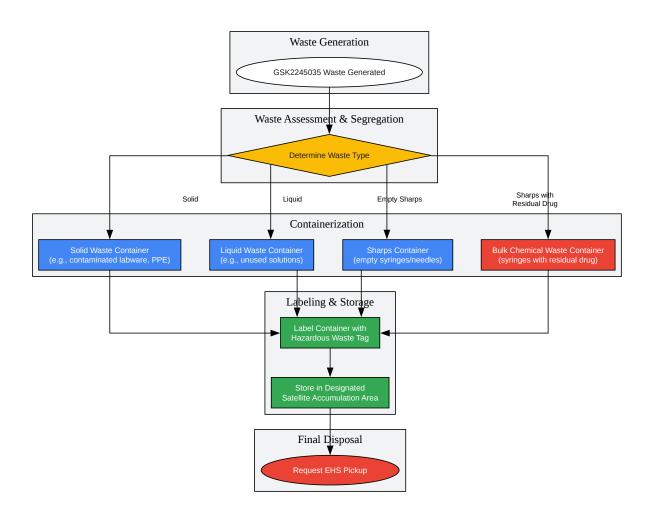


- Labeling: All waste containers must be clearly labeled with a hazardous waste tag that includes the chemical name ("GSK2245035"), concentration, and associated hazards.[5]
- Storage: Store hazardous waste containers in a designated, secure, and well-ventilated satellite accumulation area (SAA) while awaiting pickup.[3] Ensure that incompatible wastes are stored separately.[5]
- Disposal Request: Once a waste container is full or no longer in use, submit a hazardous waste pick-up request to your institution's EHS office.[3] Do not attempt to transport or dispose of the waste independently.
- Spill Management: In the event of a spill, immediately alert others in the area and follow your institution's spill response procedures. Small spills may be cleaned up by trained laboratory personnel wearing appropriate PPE. Collect all spill cleanup materials and dispose of them as hazardous waste. For larger spills, evacuate the area and contact your EHS office for assistance.[3]

Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **GSK2245035** waste.





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Caption: Workflow for the safe disposal of **GSK2245035** waste.







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